

The Solubility of Bis-Tris Propane in Water: A Technical Guide

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Compound of Interest

Compound Name: *Bis-tris propane*

Cat. No.: *B1209937*

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This in-depth technical guide provides a comprehensive overview of the solubility of **Bis-tris propane** (1,3-bis(tris(hydroxymethyl)methylamino)propane) in water. A widely used buffering agent in biochemistry and molecular biology, understanding its solubility characteristics is crucial for accurate and reproducible experimental design. This document outlines quantitative solubility data, factors influencing solubility, and a general protocol for preparing aqueous solutions.

Core Properties of Bis-Tris Propane

Bis-tris propane is a white crystalline powder known for its wide buffering range, from approximately pH 6 to 9.5, which is attributed to its two close pKa values (pKa1 = 6.8 and pKa2 = 9.0 at 25°C)[1][2][3]. This makes it a versatile buffer for a variety of biological experiments[3][4].

Quantitative Solubility Data

The solubility of **Bis-tris propane** in water is high, though reported values can vary. For practical laboratory applications, it is considered readily soluble. The following table summarizes the available quantitative data.

Solubility Value	Molar Concentration (approx.)	Source
15 g in 35 mL	~1.5 M	
428 mg/mL	~1.5 M	
100 mg/mL	~0.35 M	
30% (w/w)	Not specified	
1 M	1 M	

Note: The molecular weight of **Bis-tris propane** is 282.33 g/mol .

Factors Influencing Solubility

The solubility of **Bis-tris propane** in aqueous solutions is primarily influenced by temperature and pH.

Temperature

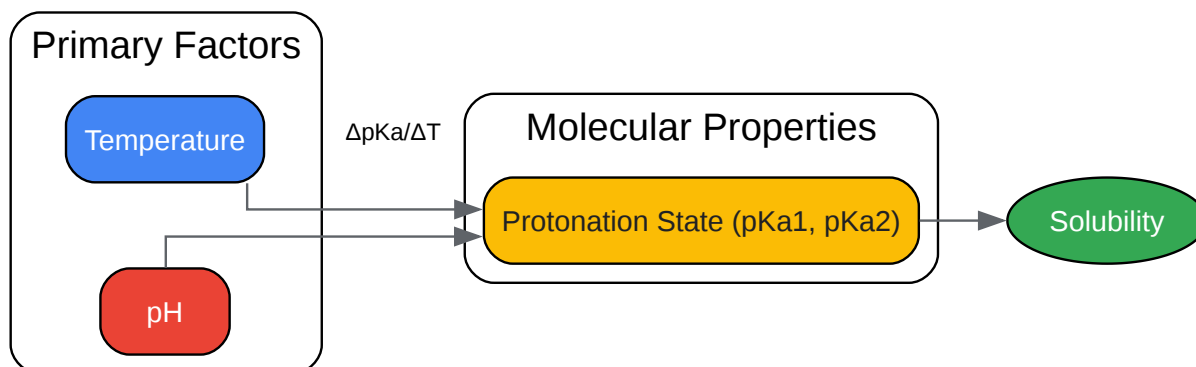
The change in pKa with temperature ($\Delta pK_a/\Delta T$) for **Bis-tris propane** is -0.031. This indicates that the pKa values decrease as the temperature increases, which can in turn affect the protonation state of the molecule and potentially its solubility. While specific data on solubility at various temperatures is not readily available, it is a critical factor to consider for experiments conducted at temperatures other than 25°C.

pH

As a buffer with two pKa values, the pH of the solution will significantly impact the charge state of the **Bis-tris propane** molecule and thus its interaction with water. The useful buffering range is between pH 6.3 and 9.5. Within this range, **Bis-tris propane** exists as a mixture of protonated and deprotonated species. Extreme pH values outside this range may affect its solubility, although it is generally soluble across its useful buffering range. The pH of a 1 M solution in water is typically between 10 and 12 at room temperature.

The following diagram illustrates the key factors affecting the solubility of **Bis-tris propane**.

Factors Affecting Bis-tris Propane Solubility

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Factors influencing the aqueous solubility of **Bis-tris propane**.

Experimental Protocol: Preparation of a Bis-Tris Propane Buffer Solution

This section provides a general methodology for the preparation of a **Bis-tris propane** buffer solution.

Materials:

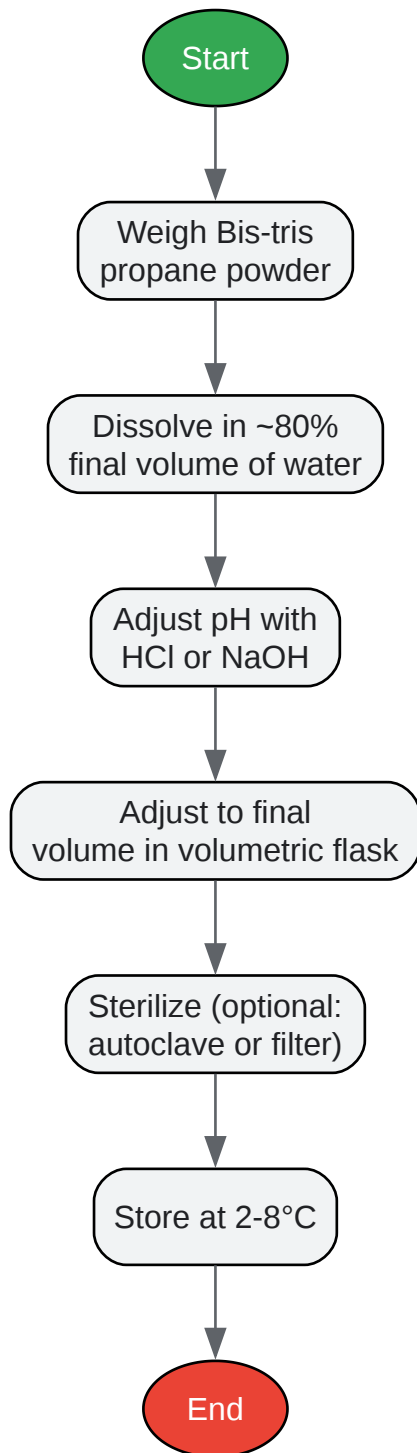
- **Bis-tris propane** powder
- Deionized or distilled water
- Hydrochloric acid (HCl) or Sodium hydroxide (NaOH) for pH adjustment
- Magnetic stirrer and stir bar
- pH meter
- Volumetric flask
- Beaker

Procedure:

- **Weighing:** Accurately weigh the desired amount of **Bis-tris propane** powder based on the target concentration and final volume.
- **Dissolving:** Add the powder to a beaker containing approximately 80% of the final volume of deionized water. Stir the solution using a magnetic stirrer until the powder is completely dissolved. A clear, colorless solution should be obtained.
- **pH Adjustment:** While continuously stirring, slowly add HCl or NaOH to titrate the solution to the desired pH. Monitor the pH using a calibrated pH meter.
- **Final Volume Adjustment:** Once the target pH is reached, transfer the solution to a volumetric flask. Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure all the buffer is transferred. Add deionized water to reach the final desired volume.
- **Sterilization (Optional):** If required for the application, the buffer solution can be sterilized by autoclaving or by filtration through a 0.22 μm filter. Solutions are expected to be stable to autoclaving.
- **Storage:** Store the prepared buffer solution at 2-8°C, where it should be stable for months.

The following diagram outlines the general workflow for preparing a **Bis-tris propane** buffer solution.

Experimental Workflow: Buffer Preparation



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A generalized workflow for preparing a **Bis-tris propane** buffer.

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